

Essential Procedures for the Safe Disposal of Angiogenesis Inhibitor 6

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Compound of Interest

Compound Name: Angiogenesis inhibitor 6

Cat. No.: B15583939

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The following provides immediate, essential safety and logistical guidance for the proper disposal of **Angiogenesis Inhibitor 6** (CAS Number: 2752466-36-5), a non-tyrosine kinase inhibitor with antiangiogenic and antitumor properties.[1] As with many investigational compounds, specific disposal protocols for **Angiogenesis Inhibitor 6** are not readily available; therefore, disposal must adhere to general best practices for hazardous chemical waste management in a laboratory setting.[2][3] Consultation with your institution's Environmental Health and Safety (EHS) department is mandatory before initiating disposal.[4][5]

Immediate Safety Precautions and Handling

Prior to disposal, it is crucial to handle **Angiogenesis Inhibitor 6** with appropriate personal protective equipment (PPE). This includes chemical-impermeable gloves, safety goggles, and a lab coat. All handling should occur in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or aerosols. In case of accidental contact, wash skin thoroughly with soap and water, and for eye contact, rinse with pure water for at least 15 minutes and seek medical attention.[2]

Step-by-Step Disposal Protocol

The disposal of **Angiogenesis Inhibitor 6**, as with other investigational drugs, should be managed as hazardous waste.[4][5][6] Discharge into the environment, including sewer systems, must be strictly avoided.[2][3]

- Container Selection and Preparation:

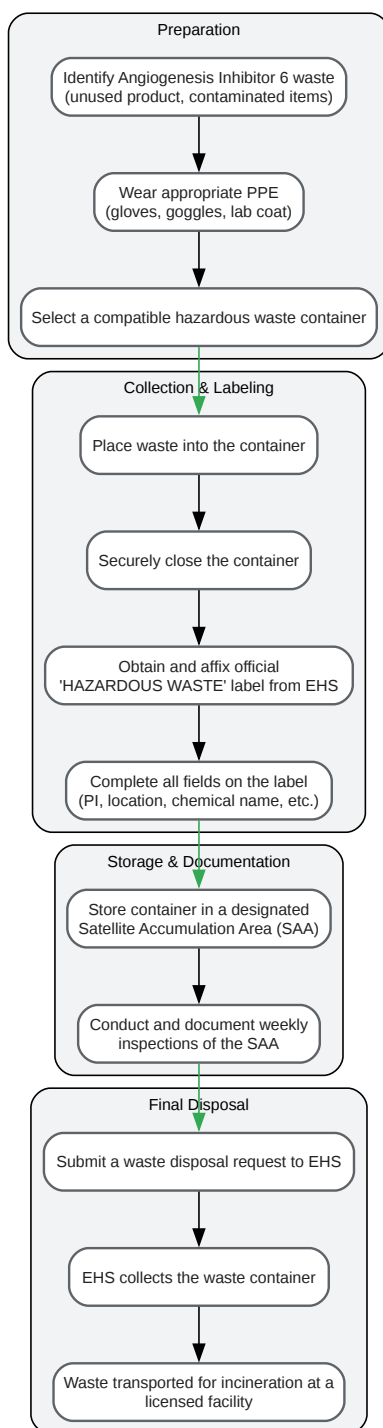
- Select a waste container that is chemically compatible with **Angiogenesis Inhibitor 6**.^[3]
^[4] Given its solid form, a high-density polyethylene (HDPE) or glass container with a secure, leak-proof screw-top lid is recommended.^[4]^[6]
- The container must be clean, dry, and in good condition.^[3]
- Original containers, including full, partially full, or empty vials, can be disposed of "as is" without being emptied.^[4]^[6]
- Waste Collection:
 - Carefully place all materials contaminated with **Angiogenesis Inhibitor 6**, including unused product, empty vials, and contaminated lab supplies (e.g., pipette tips, gloves), into the designated hazardous waste container.^[6]
 - Do not mix incompatible waste streams. If **Angiogenesis Inhibitor 6** was used in a solvent, the entire solution should be collected.
- Labeling:
 - Affix a "HAZARDOUS WASTE" label, obtained from your institution's EHS department, to the container.^[4] No other labels are acceptable.^[4]
 - The label must be completed with the following information:
 - Principal Investigator's (PI) name.^[4]
 - Laboratory location (building and room number).^[4]
 - Contact phone number.^[4]
 - Full chemical name: "**Angiogenesis Inhibitor 6**" and its CAS number: "2752466-36-5".
^[4] Avoid abbreviations.
 - Concentration and/or percentage of the active ingredient.^[4]
- Storage:

- Store the labeled waste container in a designated Satellite Accumulation Area (SAA).[\[4\]](#)[\[7\]](#)
- The SAA must be at or near the point of waste generation and should be a secure, designated space such as a locked cabinet or within secondary containment.[\[4\]](#)[\[7\]](#)
- The research team is responsible for weekly inspections of the SAA and maintaining an inspection log.[\[4\]](#)
- Disposal Request and Pick-up:
 - Once the container is full or ready for disposal, submit a chemical waste disposal request to your institution's EHS department.[\[4\]](#)
 - EHS personnel will then collect the waste for final disposal, which is typically incineration at a permitted hazardous waste facility.[\[5\]](#)[\[6\]](#)

Summary of Disposal Requirements

Requirement	Specification
Personal Protective Equipment	Chemical-impermeable gloves, safety goggles, lab coat.[2]
Waste Container	Chemically compatible (e.g., HDPE, glass) with a secure, leak-proof lid.[3][4]
Labeling	Official "HAZARDOUS WASTE" label from EHS.[4]
Required Label Information	PI Name, Location, Phone, Full Chemical Name (Angiogenesis Inhibitor 6), CAS Number (2752466-36-5), Concentration.[4]
Storage Location	Designated and registered Satellite Accumulation Area (SAA).[4]
Storage Inspection	Weekly, with a documented log.[4]
Final Disposal Method	Collection by EHS for incineration at a licensed facility.[5][6]
Regulatory Compliance	Adherence to institutional policies and federal/state regulations (e.g., RCRA).[3][5]

Workflow for Proper Disposal of Angiogenesis Inhibitor 6



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Caption: Workflow for the safe disposal of **Angiogenesis Inhibitor 6**.

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